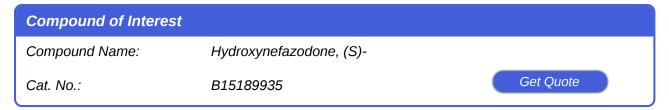


(S)-Hydroxynefazodone as a primary active metabolite of nefazodone

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An In-Depth Technical Guide on (S)-Hydroxynefazodone as a Primary Active Metabolite of Nefazodone

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of (S)-Hydroxynefazodone, a primary and pharmacologically active metabolite of the antidepressant nefazodone. It covers the metabolic pathways, pharmacokinetic profiles, pharmacological activities, and the experimental methodologies used to characterize these properties.

Introduction

Nefazodone is an antidepressant drug, chemically distinct from selective serotonin reuptake inhibitors (SSRIs), tricyclics, tetracyclics, or monoamine oxidase inhibitors (MAOIs)[1][2]. Its therapeutic efficacy is attributed to its dual mechanism of action: potent antagonism of the serotonin 5-HT2A receptor and inhibition of serotonin and norepinephrine reuptake[2][3][4]. Nefazodone undergoes extensive hepatic metabolism, leading to the formation of several active metabolites that contribute significantly to its overall pharmacological effect.[3][5]

Among these, hydroxynefazodone (HO-NEF) is a major active metabolite with a pharmacological profile similar to the parent compound.[5] This guide focuses on the critical



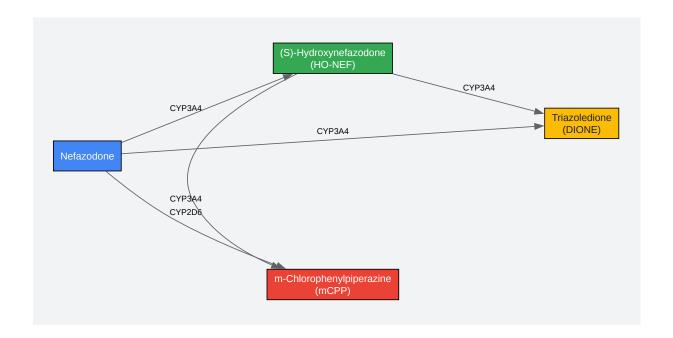
role of this metabolite, providing detailed data and methodologies relevant to drug development and research professionals.

Metabolism of Nefazodone

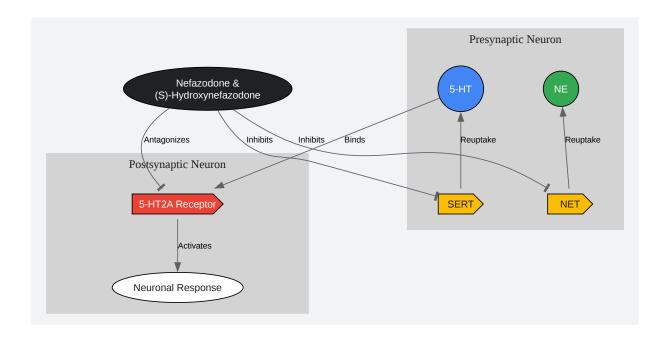
Nefazodone is extensively metabolized in the liver, primarily by the cytochrome P450 3A4 (CYP3A4) isoenzyme.[5][6][7][8] This metabolic process yields three principal active metabolites: hydroxynefazodone (HO-NEF), meta-chlorophenylpiperazine (mCPP), and a triazoledione (DIONE) metabolite.[3][5] The formation of both hydroxynefazodone and the triazoledione metabolite from nefazodone is catalyzed mainly by CYP3A4.[7][9] mCPP is formed via a different pathway, primarily metabolized by CYP2D6.[5][6]

Hydroxynefazodone itself is further metabolized, also by CYP3A4, to form the triazoledione metabolite and m-CPP.[7][9] The extensive involvement of CYP3A4 in the metabolism of nefazodone and its primary active metabolite underlies the potential for clinically significant drug-drug interactions with other substrates, inhibitors, or inducers of this enzyme.[3][10][11]

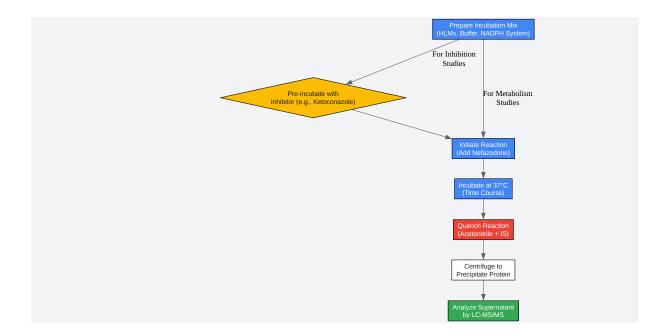




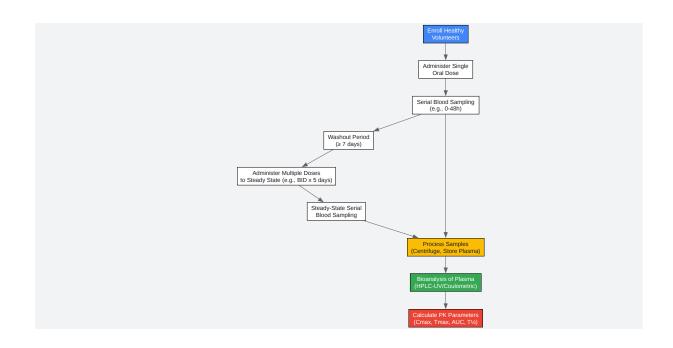












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